

L,L-Dityrosine Hydrochloride: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: *L,L-Dityrosine Hydrochloride*

Cat. No.: *B10824071*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and storage conditions of **L,L-Dityrosine hydrochloride**. The following sections detail quantitative solubility data, recommended storage protocols, and experimental methodologies for analysis, alongside visualizations of relevant biochemical pathways and analytical workflows.

Core Properties of L,L-Dityrosine Hydrochloride

L,L-Dityrosine is a non-proteinogenic amino acid formed through the oxidative coupling of two L-tyrosine residues. It serves as a biomarker for oxidative stress and protein damage, with elevated levels associated with various pathological conditions, including neurodegenerative diseases and atherosclerosis. The hydrochloride salt form is often used in research due to its potential for improved solubility and stability.

Solubility of L,L-Dityrosine Hydrochloride

The solubility of **L,L-Dityrosine hydrochloride** is a critical parameter for its application in experimental settings. The following table summarizes the available quantitative solubility data in various solvents. It is important to note that solubility can be influenced by factors such as pH, temperature, and the presence of other solutes.

Table 1: Quantitative Solubility of **L,L-Dityrosine Hydrochloride**

Solvent	Concentration	Notes
Water	125 mg/mL	Ultrasonic assistance may be required for dissolution.[1]
Dimethyl Sulfoxide (DMSO)	10 mg/mL[2]	-
Dimethylformamide (DMF)	5 mg/mL[2]	-
Ethanol	15 mg/mL[2]	-
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/mL[2]	-
Aqueous Acid	Slightly soluble	Heating may be required.[3]

The solubility of tyrosine, and likely dityrosine, is pH-dependent. The formation of dityrosine via irradiation has been observed to be highest at pH 11, suggesting that the stability and solubility of the precursor and the product are influenced by pH.

Storage and Stability of L,L-Dityrosine Hydrochloride

Proper storage of **L,L-Dityrosine hydrochloride** is essential to maintain its integrity and prevent degradation. Recommendations for both the solid compound and solutions are outlined below.

Table 2: Recommended Storage Conditions for **L,L-Dityrosine Hydrochloride**

Form	Storage Temperature	Duration	Recommendations
Solid (Powder)	4°C	Long-term	Store in a tightly sealed container, away from moisture. [4]
Solid (Powder)	-20°C	Extended	For maximum stability, store at -20°C.[3]
Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[5]
Solution	-80°C	Up to 6 months	For long-term solution storage, -80°C is recommended.[5]

It is strongly advised to avoid repeated freeze-thaw cycles of **L,L-Dityrosine hydrochloride** solutions to prevent degradation. For aqueous stock solutions, it is recommended to filter and sterilize the solution using a 0.22 µm filter before use.[5]

Experimental Protocols

This section provides detailed methodologies for the analysis of L,L-Dityrosine, which are relevant for researchers working with this compound.

General Protocol for Determining Solubility of Amino Acid Hydrochlorides

This protocol can be adapted to determine the solubility of **L,L-Dityrosine hydrochloride** in various solvents.

- Preparation of Saturated Solution:
 - Add an excess amount of **L,L-Dityrosine hydrochloride** to a known volume of the solvent in a sealed container.

- Agitate the mixture at a constant temperature for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - Centrifuge the suspension at high speed to pellet the undissolved solid.
 - Carefully collect the supernatant, ensuring no solid particles are transferred. Alternatively, filter the solution through a 0.22 μm syringe filter.
- Quantification of Solute Concentration:
 - Dilute an aliquot of the clear supernatant with a suitable solvent.
 - Determine the concentration of **L,L-Dityrosine hydrochloride** in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. The result is the solubility of the compound in the chosen solvent at the specified temperature.

Workflow for Quantification of Dityrosine from Protein Hydrolysates

This workflow describes the steps for the analysis of dityrosine as a marker of oxidative protein damage.

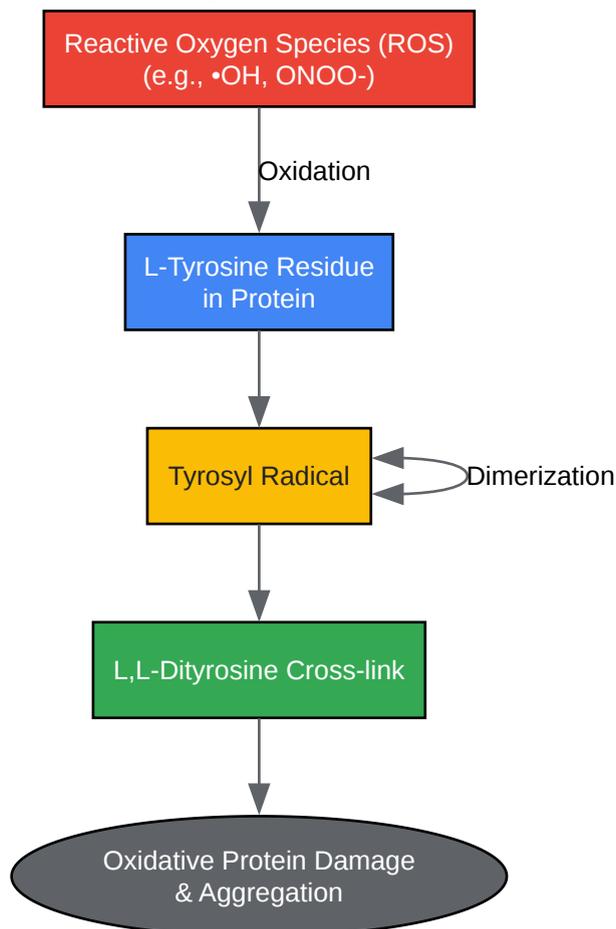
- Protein Hydrolysis:
 - Subject the protein sample to acid hydrolysis (e.g., 6 M HCl at 110°C for 24 hours) to break it down into its constituent amino acids.
- Derivatization (Optional but Recommended for HPLC):

- Derivatize the amino acids in the hydrolysate with a fluorescent tag (e.g., dabsyl chloride) to enhance detection sensitivity.
- Chromatographic Separation:
 - Separate the amino acids using reverse-phase HPLC (RP-HPLC). A gradient elution program is typically employed to achieve good resolution of all amino acids, including dityrosine.
- Detection and Quantification:
 - Detect the eluted amino acids using a fluorescence or UV-Vis detector.
 - Identify the dityrosine peak by comparing its retention time with that of an authentic **L,L-Dityrosine hydrochloride** standard.
 - Quantify the amount of dityrosine by integrating the peak area and comparing it to a standard curve generated with known concentrations of the standard.
- Mass Spectrometry Confirmation (Optional):
 - For unambiguous identification, collect the fraction corresponding to the dityrosine peak and analyze it by mass spectrometry (MS).

Visualizations

The following diagrams illustrate the formation of dityrosine in the context of oxidative stress and a typical experimental workflow for its analysis.

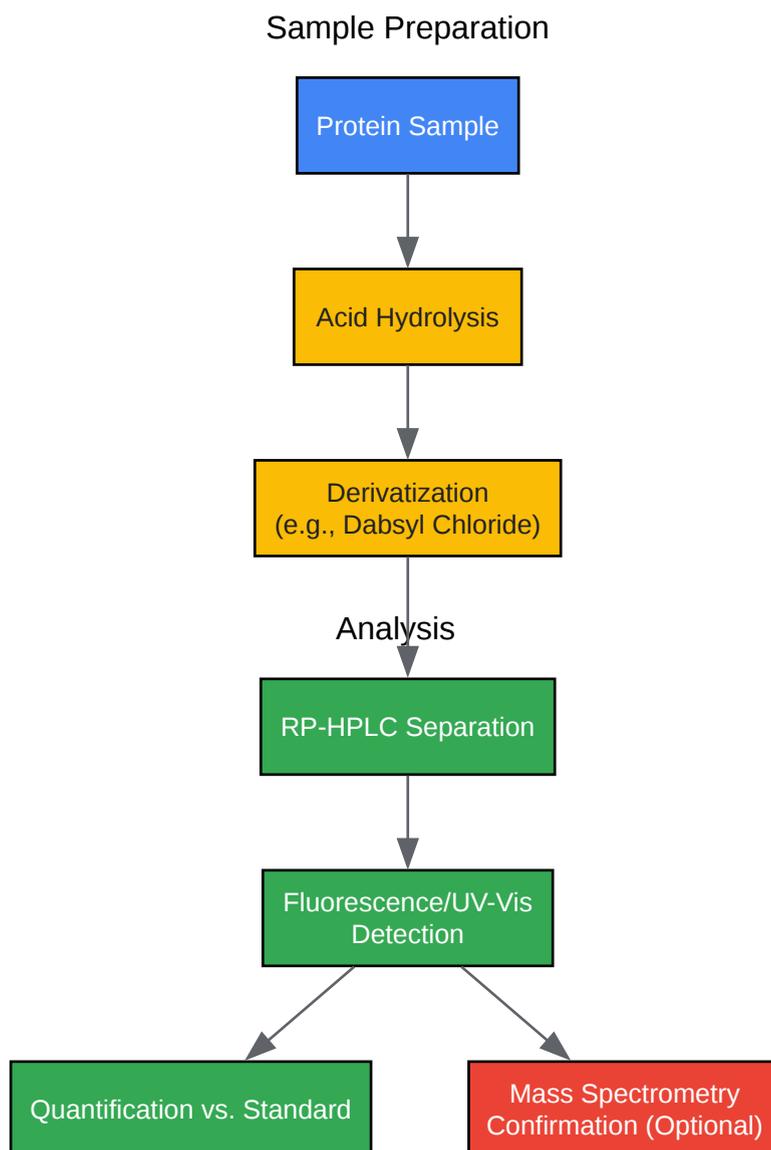
Formation of Dityrosine under Oxidative Stress



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Caption: Dityrosine formation as a result of oxidative stress.

Experimental Workflow for Dityrosine Quantification



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Caption: Workflow for quantifying dityrosine in protein samples.

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